

Technical Support Center: 1-Butyrylimidazole Stability Profile

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Compound of Interest

Compound Name: 1-Butyrylimidazole

CAS No.: 4122-54-7

Cat. No.: B1585135

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Reagent: **1-Butyrylimidazole** (N-Butyrylimidazole) CAS: 4122-54-7 Class: N-Acylimidazole (Reactive Acylating Agent) Critical Parameter: Temperature-Dependent Hydrolytic Stability

Part 1: The Thermal Degradation Mechanism

The Core Issue: The "Moisture-Temperature" Multiplier

Researchers often misinterpret the instability of **1-Butyrylimidazole** as purely thermal decomposition. In reality, the compound is thermally stable up to relatively high temperatures (>100°C) in the absolute absence of nucleophiles.

However, in a laboratory setting, Temperature (

) acts as a kinetic multiplier for Hydrolysis.

1-Butyrylimidazole is an activated amide. The imidazole ring acts as an excellent leaving group (

of conjugate acid ~7.0), making the carbonyl carbon highly susceptible to nucleophilic attack by ambient moisture. As temperature rises, the rate of this hydrolysis follows the Arrhenius

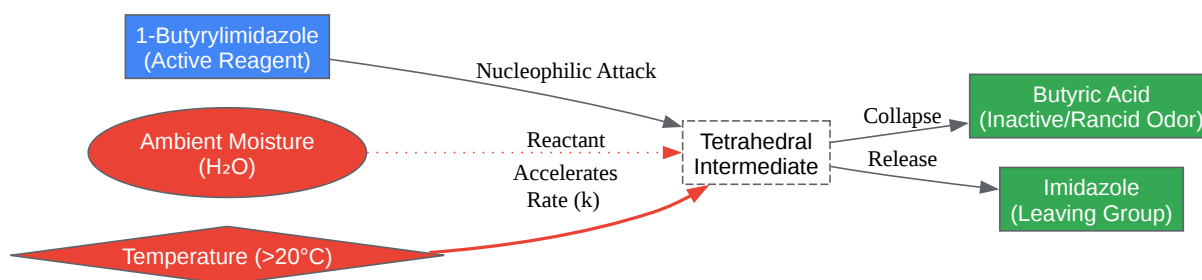
equation, leading to the rapid formation of Butyric Acid and Imidazole.

Degradation Pathway Diagram

The following diagram illustrates the degradation workflow and the specific points where Temperature (

) and Water (

) intervene.[1][2]



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Figure 1: Hydrolytic degradation pathway. Temperature acts as a catalyst for the rate-limiting step (nucleophilic attack by water).

Part 2: Stability Data & Storage Guidelines

The stability of **1-Butyrylimidazole** is binary: it is stable in dry, cold conditions and highly unstable in warm, moist conditions.

Estimated Stability Profile (Aqueous vs. Anhydrous)

Based on kinetic data for the homologous N-acetylimidazole class [1][2].

Condition	Temperature	Solvent Environment	Estimated Half-Life ()	Status
Deep Freeze	-20°C	Solid / Dry Atmosphere	> 12 Months	Stable
Refrigerated	4°C	Solid / Dry Atmosphere	3 - 6 Months	Monitor
Benchtop	25°C	Anhydrous Organic Solvent (e.g., DCM)	24 - 48 Hours	Use Immediately
Reaction	25°C	Aqueous Buffer (pH 7.0)	~40 - 60 Minutes	Rapid Degradation
Stressed	>40°C	Humid Atmosphere	< 15 Minutes	Critical Failure

Standard Operating Procedures (SOPs)

SOP 1: Storage & Handling

- Primary Storage: Store at -20°C.
- Atmosphere: Store under inert gas (Argon or Nitrogen). The container must be tightly sealed with Parafilm or electrical tape to prevent moisture ingress during freezer storage.
- Thawing (CRITICAL): Allow the closed container to equilibrate to room temperature before opening.
 - Why? Opening a cold bottle in a warm lab causes immediate condensation of atmospheric water onto the reagent. This water will hydrolyze the reagent once it returns to liquid phase/room temp.

SOP 2: Quenching & Disposal

- Issue: The degradation product, Butyric Acid, has a potent, unpleasant odor (rancid butter/vomit).

- Protocol: Quench waste streams with 10% Sodium Bicarbonate () or Sodium Hydroxide (). This converts volatile Butyric Acid into the non-volatile Butyrate salt, eliminating the odor.

Part 3: Troubleshooting Guide

Symptom 1: The reagent smells like rancid butter or vomit.

- Diagnosis: Significant hydrolysis has occurred.^{[2][3]} The smell is Butyric Acid.
- Root Cause: Moisture ingress during storage or improper thawing (opening while cold).
- Action: Perform a purity check (see below). If degradation is >10%, repurify or discard.

Symptom 2: Low yield in acylation reactions (e.g., Esterification/Amidation).

- Diagnosis: The "Active Titer" of the reagent is lower than calculated.
- Root Cause: You calculated stoichiometry based on weight/volume, but a portion of that mass is now inactive Imidazole and Butyric Acid.
- Action: Increase reagent equivalents (e.g., from 1.1 eq to 1.5 eq) or use fresh reagent. Ensure solvents are dried over molecular sieves.

Symptom 3: Solid precipitate forms in the liquid reagent.

- Diagnosis: Formation of Imidazole crystals or Butyric Acid salts.
- Action: Do not heat to redissolve. Filter the supernatant if the liquid phase is still active, but this indicates advanced degradation.

Part 4: Quality Control Protocols

Protocol A: Rapid Purity Check via H-NMR (Gold Standard)

Time required: 15 mins

- Sample: Dissolve ~10 mg of **1-Butyrylimidazole** in
(ensure solvent is dry).
- Acquisition: Standard proton scan.
- Analysis: Compare the integral of the C2-H proton on the imidazole ring.
 - **1-Butyrylimidazole** (Intact): The C2-H proton (between the two nitrogens) typically appears downfield around 8.0 - 8.5 ppm (dependent on concentration/shielding).
 - Free Imidazole (Degraded): The C2-H proton shifts significantly (typically upfield relative to the acyl derivative, or distinct if protonated).
 - Butyryl Group: Look for the triplet of the
-methylene group. In the acyl-imidazole, this is deshielded compared to free butyric acid.
- Calculation:

Protocol B: UV-Vis Kinetic Stability Test

Use this to test if your reaction solvent is dry enough.

- Setup: Prepare a solution of **1-Butyrylimidazole** (
) in your target solvent.
- Wavelength: Monitor Absorbance at 245 nm (characteristic of the N-acyl bond conjugation) [1].
- Observation:
 - Stable: Absorbance remains constant over 30 mins.
 - Unstable: Absorbance decreases exponentially.
 - Note: Free imidazole absorbs at a lower wavelength (<210 nm), so the loss of the 245 nm peak indicates cleavage of the acyl bond.

Part 5: Frequently Asked Questions (FAQs)

Q: Can I heat **1-Butyrylimidazole** to melt it if it has solidified? A: Yes, but with extreme caution. **1-Butyrylimidazole** melts near room temperature (or slightly above depending on purity). Use a warm water bath (max 35°C). Do not use a heat gun, as localized hot spots can accelerate thermal decomposition if any trace moisture is present.

Q: Is **1-Butyrylimidazole** more stable than 1-Acetylimidazole? A: Marginally. The longer butyryl chain provides a slight steric hindrance compared to the acetyl group, potentially slowing nucleophilic attack slightly. However, for practical handling purposes, treat them as equally labile. Both are significantly less stable than pivaloylimidazole (sterically bulky) [2].

Q: Can I use this reagent in aqueous buffers? A: Only if the reaction with your target (e.g., an amine) is significantly faster than the hydrolysis rate (kinetic competition). At pH 7.0 and 25°C, you have a "half-life window" of roughly 40-60 minutes. At pH > 8.0, hydrolysis is extremely rapid (base-catalyzed).

References

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